

Cyromazine-13C3: A Technical and Safety Compendium for Researchers

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Compound of Interest

Compound Name: Cyromazine-13C3

Cat. No.: B3340027

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, physicochemical properties, and biological activity of **Cyromazine-13C3**. Cyromazine, a triazine-based insect growth regulator, is notable for its specific activity against dipteran larvae. The carbon-13 isotope-labeled version, **Cyromazine-13C3**, serves as an invaluable tool in metabolic, environmental fate, and residue analysis studies. This document synthesizes critical data to support its safe handling and effective use in a research and development setting.

Section 1: Safety and Hazard Information

Cyromazine-13C3, as a derivative of cyromazine, is expected to exhibit a similar toxicological profile. The following data is based on studies of the unlabeled compound.

GHS Hazard Identification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard identification for cyromazine:

Pictograms:

Signal Word: Warning

[1]Hazard Statements:

- H302: Harmful if swallowed. * H315: Causes skin irritation. * H319: Causes serious eye irritation. *[1] H332: Harmful if inhaled. *[1] H335: May cause respiratory irritation. * H373: May cause damage to organs through prolonged or repeated exposure. * H410: Very toxic to aquatic life with long lasting effects. *[1] H411: Toxic to aquatic life with long lasting effects.

[2]Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P314: Get medical advice/attention if you feel unwell.
- P330: Rinse mouth.
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P391: Collect spillage.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Data

The following tables summarize the key toxicological data for cyromazine.

Endpoint	Value	Species	Reference
Acute Oral LD50	3,387 mg/kg	Rat	
Acute Dermal LD50	>3,100 mg/kg	Rat	
Acute Inhalation LC50	>2.72 mg/L (4h)	Rat	
Skin Irritation	Mild Irritant	Rabbit	
Eye Irritation	Mild Irritant	Rabbit	
Sensitization	Not a sensitizer	Guinea Pig	

Genetic and Reproductive Toxicity	Result	Reference
Mutagenicity	No evidence of mutagenicity	
Carcinogenicity	Group E: Evidence of Non-carcinogenicity for humans	
Teratogenicity	No evidence of teratogenicity	
Reproductive Effects	No reproductive effects observed up to the highest dose tested (150 mg/kg/day)	

Section 2: Physicochemical Properties

A comprehensive summary of the physical and chemical properties of cyromazine is presented below.

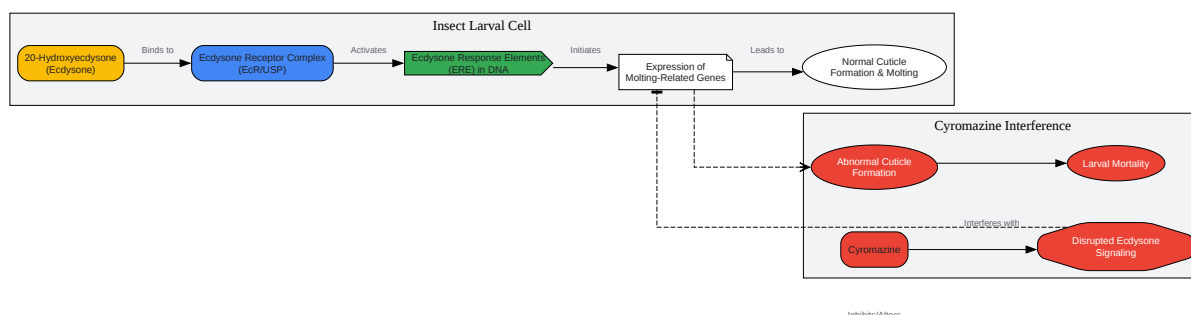
Property	Value	Conditions	Reference
Molecular Formula	C ₆ H ₁₀ N ₆		
Molar Mass	166.19 g/mol		
Appearance	Crystalline solid		
Melting Point	219-222 °C		
Water Solubility	13 g/L	25 °C, pH 7.1	
Vapor Pressure	4.5 x 10 ⁻⁷ Pa	25 °C	
pKa	5.2		
logP	-0.501		

Section 3: Mechanism of Action and Metabolism

Cyromazine is a potent insect growth regulator (IGR) that selectively targets dipteran larvae. Its primary mode of action is the disruption of the molting process, leading to larval mortality. While the precise molecular target is not fully elucidated, evidence suggests interference with the hormonal control of development, particularly the ecdysone signaling pathway. This interference affects cuticle formation and sclerotization, although it does not appear to directly inhibit chitin synthesis.

3.1 Proposed Signaling Pathway

The following diagram illustrates the proposed mechanism of action of cyromazine, highlighting its interference with the ecdysone signaling pathway, which is crucial for insect molting and development.

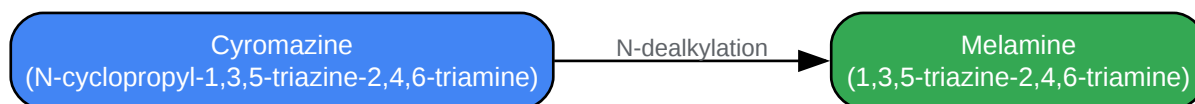


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Caption: Proposed mechanism of action of cyromazine via interference with the ecdysone signaling pathway.

Metabolic Pathway

In both plants and animals, the primary metabolic pathway of cyromazine involves N-dealkylation of the cyclopropyl group, leading to the formation of melamine. This process is a key consideration in residue analysis.



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Caption: Primary metabolic pathway of cyromazine to melamine.

Section 4: Experimental Protocols

The following section details experimental methodologies relevant to the study of cyromazine and its isotopically labeled analog.

Analysis of Cyromazine and Melamine Residues in Soil

This protocol is adapted from a validated method for the determination of cyromazine and its metabolite melamine in soil samples.

[12]1. Extraction:

- Weigh 25 g of soil into a 250 mL centrifuge bottle.
- Add 50 mL of extraction solvent (70% acetonitrile / 30% 0.050 M ammonium carbonate).
- Shake mechanically for 30 minutes.
- Centrifuge and decant the supernatant.
- Repeat the extraction with a fresh 50 mL of extraction solvent.
- Combine the supernatants.

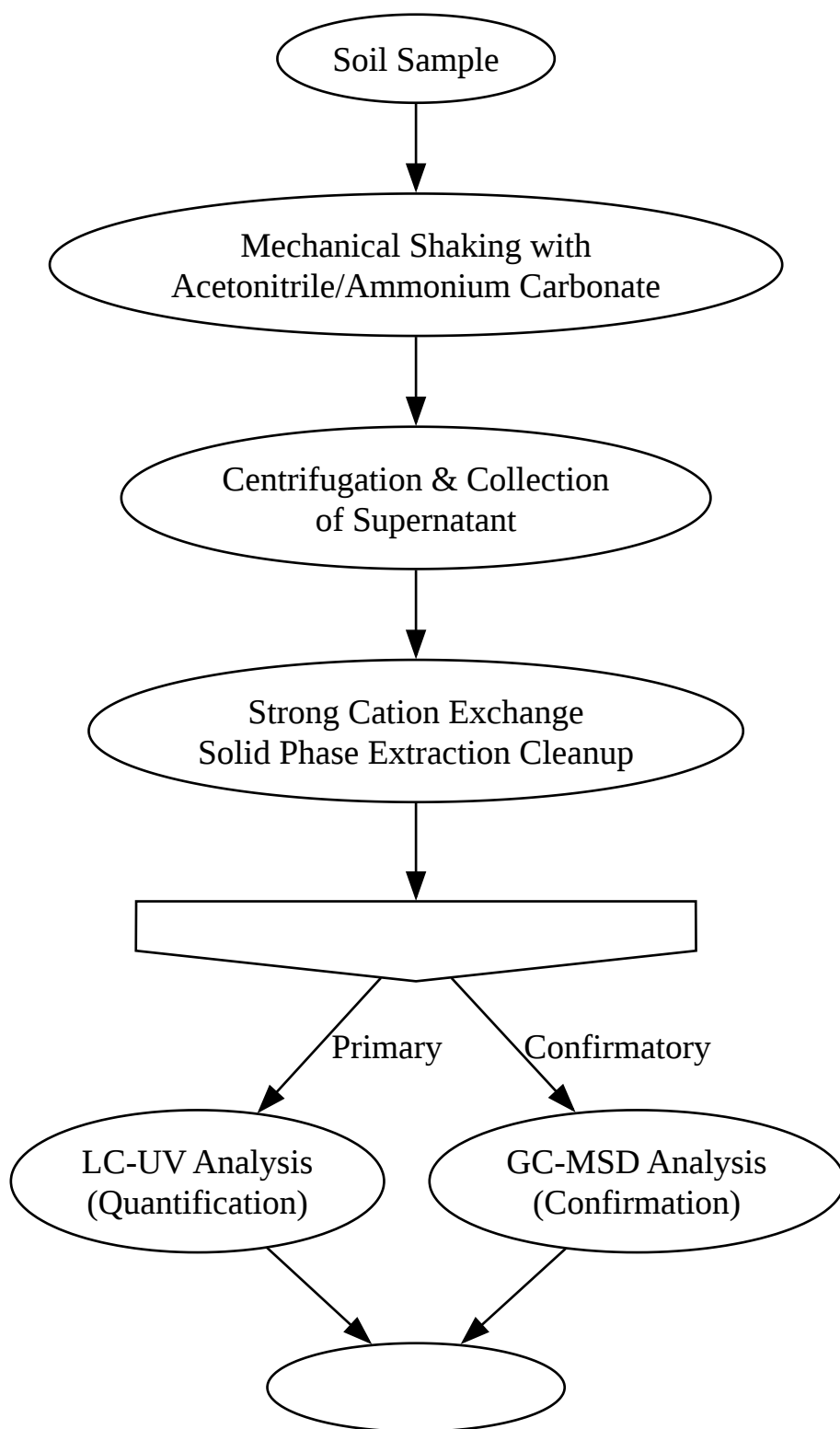
2. Solid Phase Extraction (SPE) Cleanup:

- Condition a strong cation exchange (SCX) SPE cartridge (e.g., AG 50W-X4 resin) with methanol followed by the extraction solvent. [12] * Load an aliquot of the combined extract onto the cartridge.
- Wash the cartridge with methanol to remove interferences.
- Elute cyromazine and melamine with an appropriate solvent (e.g., ammoniated methanol).
- Evaporate the eluate to dryness and reconstitute in a suitable solvent for analysis.

3. Instrumental Analysis:

- LC-UV Analysis:
 - Instrument: High-Performance Liquid Chromatograph with a UV detector.
 - Column: C18 reverse-phase column.
 - Mobile Phase: A suitable gradient of acetonitrile and a buffer (e.g., ammonium acetate).
 - Detection Wavelength: 214 nm. [12] * Quantification: Based on a calibration curve of analytical standards.
- GC-MSD Confirmation:
 - Instrument: Gas Chromatograph coupled to a Mass Selective Detector.
 - Derivatization: May be required to improve volatility and chromatographic performance.

- Column: A suitable capillary column (e.g., DB-5ms).
- Ionization Mode: Electron Impact (EI).
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.



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